

# Technical Whitepaper: Physicochemical Properties of Oxyoctaline Formate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: OXYOCTALINE FORMATE

Cat. No.: B1582655

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Oxyoctaline Formate** is a synthetic fragrance ingredient valued for its unique and long-lasting woody and ambery character.<sup>[1][2]</sup> Developed by Givaudan, this compound is primarily utilized in the fragrance industry to blend and support woody notes in a variety of consumer products.<sup>[3]</sup> Its chemical name is 1,3,6,7-Tetramethylbicyclo[4.4.0]dec-7-en-2-yl formate.<sup>[1]</sup> This technical guide provides a comprehensive overview of the known physicochemical properties of **Oxyoctaline Formate**, presenting available data in a structured format to assist researchers and professionals in its application and study.

## Chemical Identity and Structure

**Oxyoctaline Formate** is a semi-volatile ester derivative of a substituted tetralin system.<sup>[3]</sup> It belongs to the group of synthetic polycyclic woody odorants.<sup>[3][4]</sup>

Chemical Structure:

Caption: Chemical structure of **Oxyoctaline Formate**.

## Physicochemical Properties

The following tables summarize the available quantitative data for the physicochemical properties of **Oxyoctaline Formate**.

Table 1: General Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C15H24O2	[1][3][5][6]
Molecular Weight	236.3 g/mol	[3]
CAS Number	65405-72-3	[1][3][5]
Appearance	Clear to pale yellow liquid	[3][7]
Odor Profile	Woody, ambery, dry, dusty, powdery with olibanum nuances	[3][5][8]

Table 2: Quantitative Physicochemical Data

Property	Value	Temperature (°C)	Source(s)
Boiling Point	288.3 ± 20.0 °C (Predicted)	[5]	
Vapor Pressure	0.0011 hPa	[1]	
0.36 Pa	20	[5]	
0.00082 mmHg	20	[6]	
0.002 mmHg	25	[9]	
LogP	5	35	[5]
Water Solubility	2.2 mg/L	20	[5]
15 mg/L	20	[7]	
Specific Gravity	1.030 - 1.035	25	[7][10]
Refractive Index	1.502 - 1.505	20	[7][10]
Flash Point	132.22 °C (270 °F)	[7][10]	

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Oxyoctaline Formate** are not publicly available in the reviewed literature. The data presented in this guide are compiled from manufacturer and supplier technical data sheets. It is presumed that standard OECD (Organisation for Economic Co-operation and Development) or equivalent internationally recognized testing guidelines were followed for properties such as biodegradability and ecotoxicity. For instance, biodegradation is likely determined according to OECD test method guidelines like OECD 301 or 310.

## Stability and Handling

**Oxyoctaline Formate** is chemically stable under normal conditions.<sup>[3]</sup> It shows good stability in alcoholic solutions, soaps, and powder detergents.<sup>[7]</sup> However, its stability is poor in antiperspirant sprays and liquid bleach.<sup>[7]</sup> For handling, standard good manufacturing practices (GMP) are recommended.<sup>[3]</sup>

## Applications and Use Levels

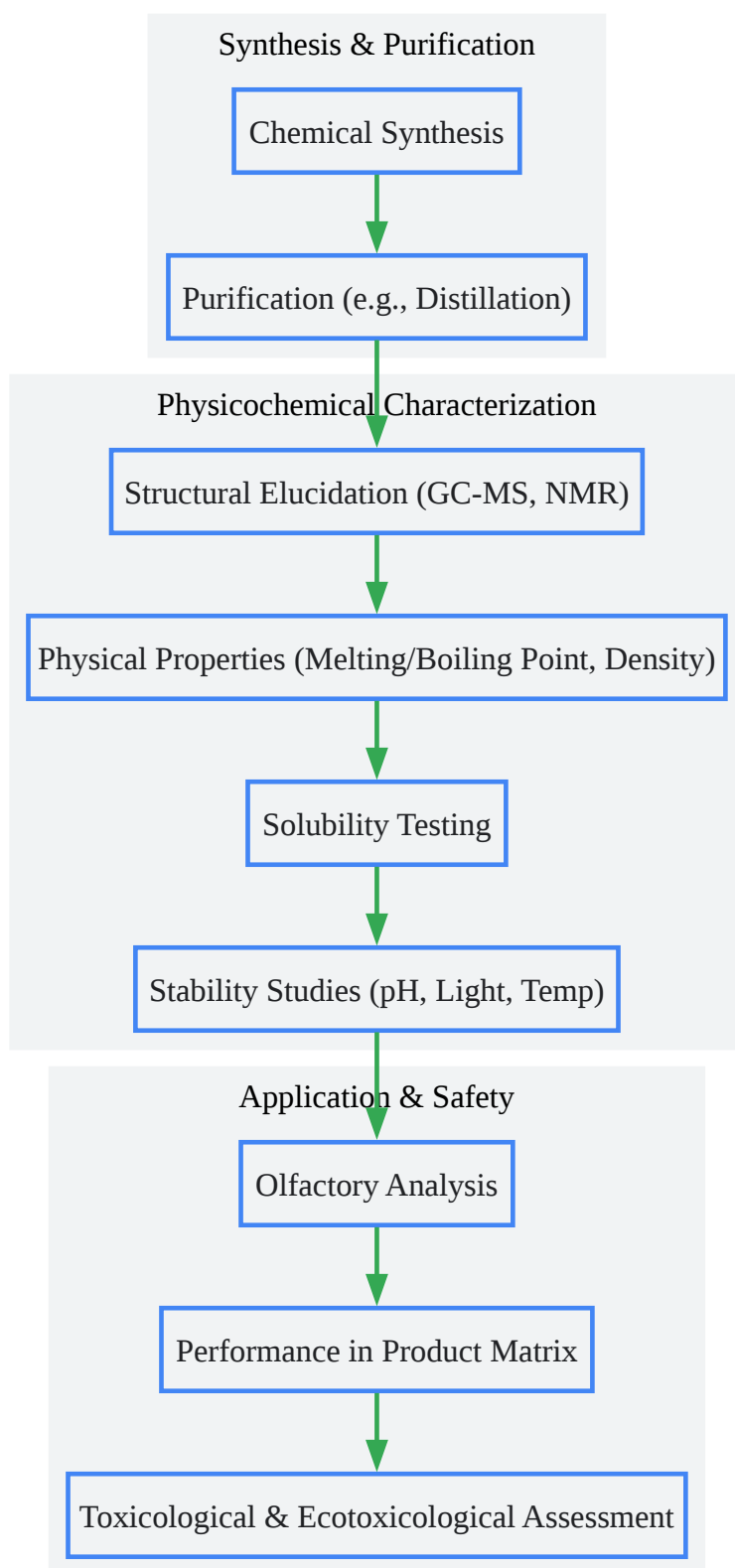
**Oxyoctaline Formate** is primarily used as a fragrance ingredient in a variety of products.<sup>[3]</sup> Recommended usage levels are typically between 0.2% and 2% of the fragrance concentrate.<sup>[3]</sup> It is also suitable for use in soaps, detergents, and home care products.<sup>[3]</sup>

## Signaling Pathways

As a synthetic fragrance ingredient, **Oxyoctaline Formate** is not designed to have pharmacological activity and there are no known signaling pathways associated with it in the context of drug development. Its primary function is to impart a specific scent.

## Experimental Workflow for Fragrance Ingredient Characterization

The following diagram illustrates a general experimental workflow for the physicochemical characterization of a fragrance ingredient like **Oxyoctaline Formate**.



[Click to download full resolution via product page](#)

Caption: General workflow for the characterization of a fragrance ingredient.

## Conclusion

**Oxyoctaline Formate** is a well-characterized synthetic fragrance ingredient with a distinct woody and ambery odor profile. This guide has summarized the key physicochemical properties based on currently available data. While detailed experimental protocols are not publicly accessible, the provided information offers a solid foundation for researchers and professionals working with this compound. The lack of associated signaling pathways is consistent with its intended use as a fragrance material rather than a bioactive compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Oxyoctaline Formate | Givaudan [givaudan.com]
- 2. olfactorian.com [olfactorian.com]
- 3. Oxyoctaline Formiate (CAS 65405-72-3) – Synthetic Woody-Ambery Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 4. OXYOCTALINE FORMATE | 65405-72-3 | Benchchem [benchchem.com]
- 5. OXYOCTALINE FORMATE CAS#: 65405-72-3 [m.chemicalbook.com]
- 6. ScenTree - Oxyoctaline formate (CAS N° 65405-72-3) [scentree.co]
- 7. amber formate, 65405-72-3 [thegoodscentcompany.com]
- 8. perfumiarz.com [perfumiarz.com]
- 9. vigon.com [vigon.com]
- 10. amber formate, 65405-72-3 [perflavory.com]
- To cite this document: BenchChem. [Technical Whitepaper: Physicochemical Properties of Oxyoctaline Formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582655#physicochemical-properties-of-oxyoctaline-formate]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)